

Proper Disposal of D-Iditol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Iditol*

Cat. No.: *B057213*

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Ensuring the safe and compliant disposal of laboratory chemicals is a critical component of research operations. This document provides detailed, step-by-step guidance for the proper disposal of **D-Iditol**, a polyol used in various research applications.

Safety and Handling Precautions

According to safety data sheets, **D-Iditol** is not classified as a hazardous material under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. However, standard laboratory safety protocols should always be followed. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses and gloves to prevent skin and eye contact[2]. In case of contact, rinse the affected area cautiously with water[2].

Disposal Procedures for D-Iditol

For non-hazardous substances like **D-Iditol**, disposal procedures are generally straightforward. The primary recommended method for the disposal of **D-Iditol** is via the sanitary sewer system[3]. This method is suitable for liquid forms or water-soluble solids[4].

Step-by-Step Disposal Protocol:

- **Confirm Non-Hazardous Status:** Before disposal, always verify the chemical's classification. **D-Iditol** is considered a non-hazardous waste[1][5]. For unknown chemicals, consult your institution's Environmental Health and Safety (EHS) department[6].

- Ensure Proper Form for Disposal:
 - Liquids and Water-Soluble Solids: **D-Iditol** in liquid solution or as a water-soluble solid can be disposed of down the drain[3][4].
 - Solid, Non-Soluble Waste: If **D-Iditol** is in a solid form that is not readily soluble, it should be treated as solid laboratory waste. Non-hazardous solid chemicals can typically be disposed of in the regular trash, but should not be placed in laboratory trash cans that are handled by custodial staff. Instead, they should be taken directly to the outside dumpsters[5].
- Drain Disposal Procedure:
 - Turn on the water faucet to create a steady flow of cold water.
 - Slowly pour the **D-Iditol** solution into the drain.
 - Flush the drain with at least an equal volume of water to ensure it is well-diluted and cleared from the plumbing system[4].
- Empty Container Disposal:
 - Ensure that containers of **D-Iditol** are completely empty with no freestanding liquids remaining[5].
 - Deface the container label by marking through it or removing it to indicate that it no longer contains the chemical[5].
 - Dispose of the empty, defaced container in the regular trash or a designated container for non-hazardous laboratory glassware[5].
- Consult Institutional Policies: While these are general guidelines, it is imperative to consult your institution's specific policies and procedures for non-hazardous waste disposal. Your local EHS or Laboratory Safety department can provide guidance tailored to your facility's regulations[6][7][8].

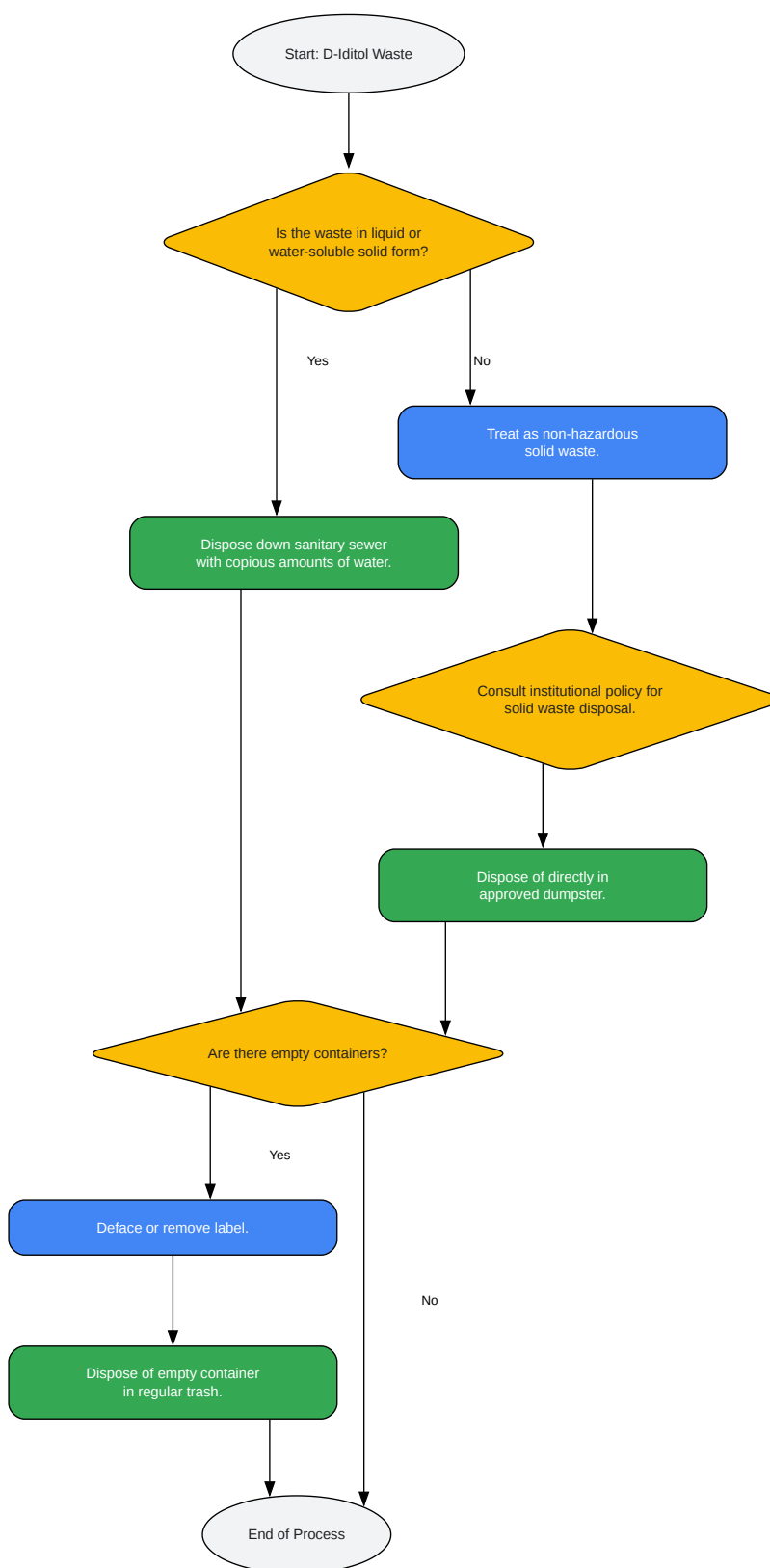
Quantitative Disposal Data

For non-hazardous substances like **D-Iditol**, specific quantitative limits for drain disposal are not typically mandated by federal regulations, but local or institutional guidelines may apply. The general principle is to ensure adequate dilution.

Parameter	Guideline
Disposal Method	Sanitary Sewer[3]
Form	Liquid or water-soluble solid[4]
Dilution	Flush with an equal or greater volume of water[4]
Solid Waste	Dispose of directly in outside dumpsters if non-hazardous[5]

D-Iditol Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **D-Iditol** in a laboratory setting.



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Caption: **D-Iditol** Disposal Decision Workflow.

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